

Molecular structure and weight of cyclopropylhydrazine hydrochloride.

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Compound of Interest

Compound Name: *Cyclopropylhydrazine
hydrochloride*

Cat. No.: *B1591820*

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An In-depth Technical Guide to **Cyclopropylhydrazine Hydrochloride**: Molecular Structure, Properties, and Synthesis

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, and a detailed experimental protocol for the synthesis of **cyclopropylhydrazine hydrochloride**. The information is presented to support research, development, and quality control activities involving this compound.

Molecular Structure and Identification

Cyclopropylhydrazine hydrochloride is an organic compound featuring a cyclopropyl ring bonded to a hydrazine functional group. It is supplied as a hydrochloride salt to improve its stability and handling properties.

The chemical structure consists of a three-membered cyclopropyl ring attached to a nitrogen atom of a hydrazine moiety (-NH-NH₂). The hydrochloride salt is formed by the protonation of one of the nitrogen atoms.

Chemical Identifiers

Identifier	Value
IUPAC Name	cyclopropylhydrazine;hydrochloride[1]
CAS Number	213764-25-1[2][3]
Molecular Formula	C3H9ClN2[1][2][4]
Synonyms	cyclopropyl hydrazine hydrochloride, 1-cyclopropylhydrazine hydrochloride, Cyclopropylhydrazine monohydrochloride[2][4]

Physicochemical Properties

A summary of the key physicochemical properties of **cyclopropylhydrazine hydrochloride** is provided in the table below. These properties are essential for its handling, storage, and application in experimental settings.

Property	Value	Source
Molecular Weight	108.57 g/mol	[1][2]
Appearance	White to Off-White Solid	[4]
Melting Point	131.6 - 132.6 °C	[4][5]
Solubility	Slightly soluble in DMSO, Methanol, and Water	[4]

Experimental Protocols

Synthesis of Cyclopropylhydrazine Hydrochloride

A common method for the preparation of **cyclopropylhydrazine hydrochloride** involves the deprotection of a Boc-protected precursor, N-Boc-cyclopropylhydrazine.[4][5]

Materials:

- N-Boc-cyclopropylhydrazine

- Concentrated Hydrochloric Acid
- Ethanol
- Activated Carbon
- Ice-water bath
- Three-necked flask
- Magnetic stirrer
- Rotary evaporator
- Filtration apparatus

Procedure:

- In a 100 mL three-necked flask, add N-Boc-cyclopropylhydrazine (5g, 29 mmol).[\[4\]](#)[\[5\]](#)
- Place the flask in an ice-water bath to cool.
- Slowly add concentrated hydrochloric acid (10 mL) dropwise to the flask while stirring.[\[4\]](#)[\[5\]](#)
- After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature overnight (approximately 17-20 hours).[\[4\]](#)[\[5\]](#)
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Once the reaction is complete, add a small amount of activated carbon to the solution to decolorize it.[\[4\]](#)[\[5\]](#)
- Filter the mixture to remove the activated carbon.
- Concentrate the aqueous phase using a rotary evaporator to obtain the crude product.[\[4\]](#)[\[5\]](#)
- Recrystallize the crude product from ethanol to yield pure, white crystals of **cyclopropylhydrazine hydrochloride**.[\[4\]](#)[\[5\]](#)

Expected Yield: Approximately 76%^[4]

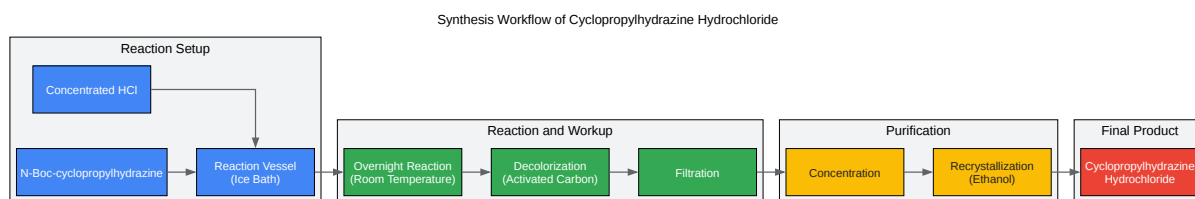
Quality Control and Analysis

The identity and purity of the synthesized **cyclopropylhydrazine hydrochloride** can be confirmed using various analytical techniques. Nuclear Magnetic Resonance (NMR) spectroscopy is a key method for structural elucidation.

¹H NMR Spectroscopy: The proton NMR spectrum can be used to confirm the presence of the cyclopropyl and hydrazine protons. A reference patent provides the following ¹H NMR data for the N-Boc protected intermediate, which is a precursor to the final product: ¹H NMR (400MHz, CDCl₃): δ = 0.52-0.55 (m, 2H, CH₂CH₂), 0.75-0.80 (m, 2H, CH₂CH₂), 1.23 (s, 9H, 3CH₃), 2.62-2.67 (m, 1H, CH), 5.76 (bs, 1H, NH), 6.64 (s, 1H, NH).^[5] Analysis of the final product would show the disappearance of the Boc-protons and shifts in the signals of the cyclopropyl and hydrazine protons.

Visualized Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **cyclopropylhydrazine hydrochloride** from its Boc-protected precursor.



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Caption: Synthesis workflow for **cyclopropylhydrazine hydrochloride**.

Applications in Research and Development

Cyclopropylhydrazine hydrochloride serves as a valuable building block in organic synthesis. It is particularly utilized as an intermediate in the creation of more complex molecules, including those with potential applications in the pharmaceutical and agrochemical

industries.[4] For instance, it is a key precursor in the synthesis of certain pyrazole compounds, which are known for their biological activities.[4]

Safety and Handling

As with all hydrazine derivatives, **cyclopropylhydrazine hydrochloride** should be handled with care in a well-ventilated laboratory fume hood. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn. It is classified as an irritant.[4] For detailed safety information, consult the Safety Data Sheet (SDS) provided by the supplier.

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